

Zindoxifene's Major Active Metabolite D-15414: A Technical Guide

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Compound of Interest

Compound Name: Zindoxifene

Cat. No.: B1684292

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Abstract

Zindoxifene (D-16726), a nonsteroidal selective estrogen receptor modulator (SERM) from the 2-phenylindole class, was developed in the 1980s for breast cancer treatment.[1] However, it demonstrated limited efficacy in clinical trials, a failure potentially attributable to its major active metabolite, D-15414.[2][3] This document provides a comprehensive technical overview of D-15414 (1-ethyl-2-(4-hydroxyphenyl)-3-methylindol-5-ol), summarizing its pharmacology, metabolism, and the experimental understanding of its biological activity. While specific quantitative data on binding affinities and in vitro potency are not extensively available in public literature, this guide synthesizes the existing knowledge to inform future research and drug development efforts.

Introduction

Zindoxifene was investigated as an antiestrogen for estrogen receptor-positive (ER+) breast cancer.[4] Like other SERMs, its therapeutic action was predicated on antagonizing estrogenic effects in breast tissue. However, its clinical performance was disappointing, with studies showing only marginal therapeutic activity.[4] Subsequent research identified D-15414 as the primary active metabolite of **zindoxifene**. The pharmacological profile of D-15414, particularly its own estrogenic and antiestrogenic properties, is believed to be a key factor in the clinical outcomes observed with the parent drug. Notably, the marketed SERM bazedoxifene was developed from D-15414, highlighting the therapeutic potential of this chemical scaffold.

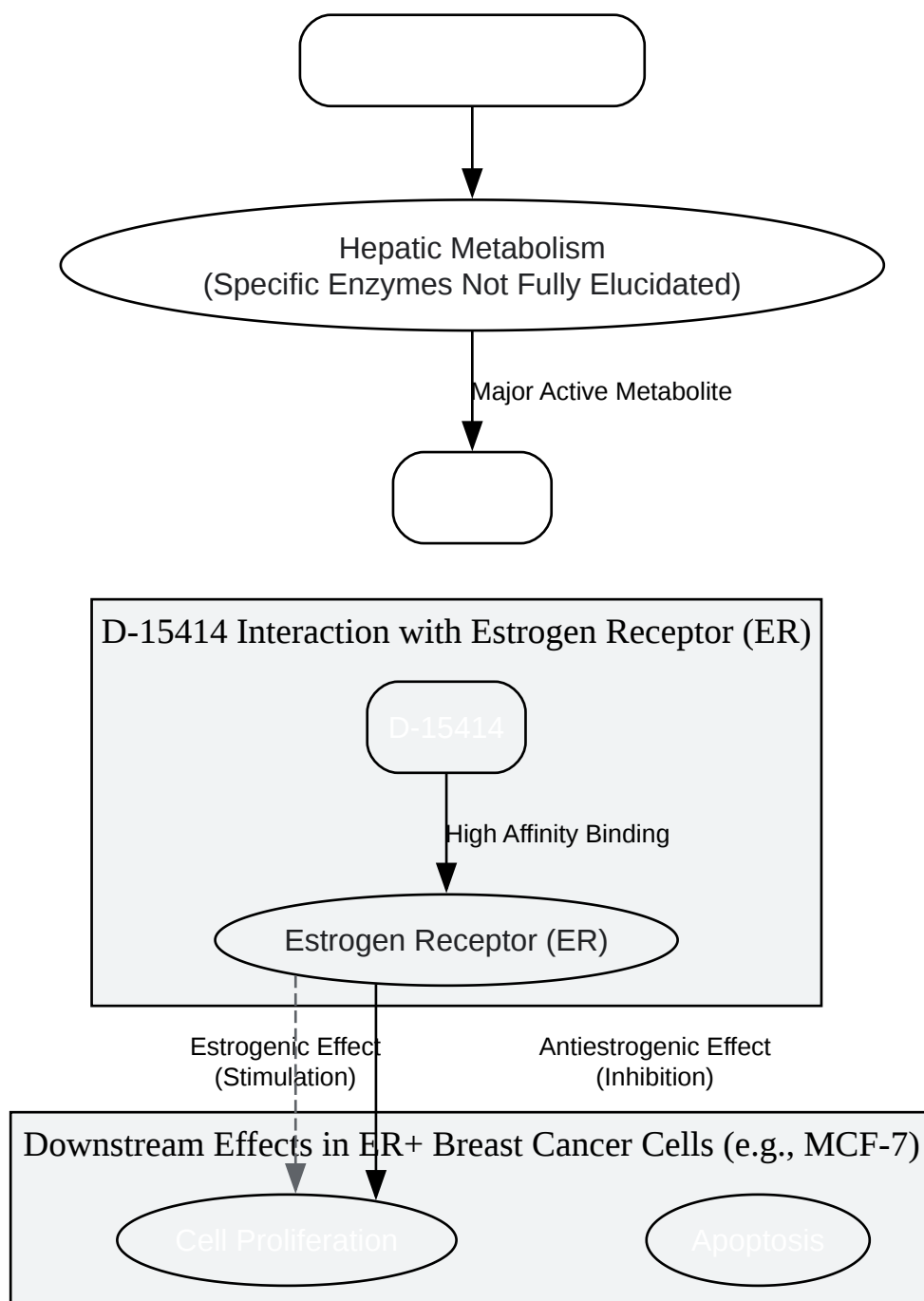
Chemical and Physical Properties

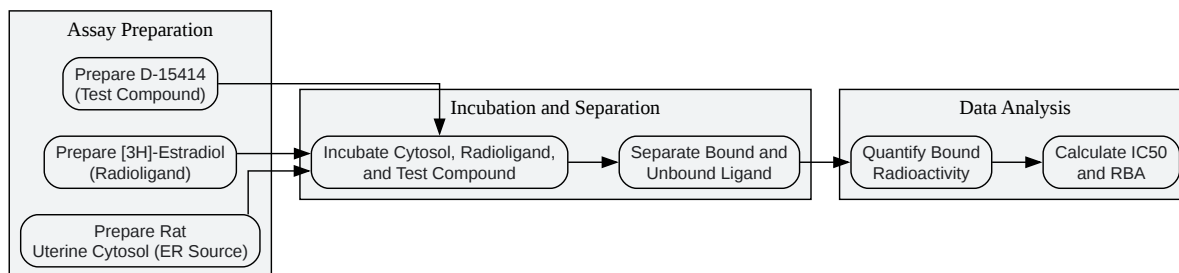
While detailed experimental data on the physicochemical properties of D-15414 are scarce, its chemical structure provides the basis for its biological activity.

Property	Value	Reference
IUPAC Name	1-ethyl-2-(4-hydroxyphenyl)-3-methylindol-5-ol	
CAS Number	86111-11-7	
Chemical Formula	C ₁₇ H ₁₇ NO ₂	
Molar Mass	267.328 g/mol	
Class	2-phenylindole	

Metabolism of Zindoxifene to D-15414

Zindoxifene undergoes metabolic conversion to form its active metabolite, D-15414. This biotransformation is a critical step in the overall pharmacological effect of **zindoxifene** administration. The exact enzymatic pathways responsible for this conversion are not detailed in the available literature, but it is understood to be a primary metabolic route.





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